

Spectroscopic Characterization of 4-Methoxycarbonylphenyl Isothiocyanate: A Technical Guide

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Compound of Interest

Compound Name:	4-Methoxycarbonylphenyl isothiocyanate
CAS No.:	3662-78-0
Cat. No.:	B1295349

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This guide provides an in-depth analysis of the spectroscopic data for **4-Methoxycarbonylphenyl isothiocyanate** (also known as methyl 4-isothiocyanatobenzoate), a key building block in pharmaceutical and materials science. As a bifunctional molecule, its precise structural confirmation is paramount for its successful application. This document is intended for researchers, scientists, and drug development professionals, offering not just raw data, but a field-proven interpretation of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) profiles.

Introduction: The Compound and Its Significance

4-Methoxycarbonylphenyl isothiocyanate (CAS No. 3662-78-0, Molecular Formula: $C_9H_7NO_2S$, Molecular Weight: 193.22 g/mol) is a valuable intermediate.^[1] The isothiocyanate (-NCS) group is a versatile functional handle for conjugation chemistry, readily reacting with primary amines to form thiourea linkages. The methyl ester provides a site for further chemical modification or can influence the molecule's electronic and solubility properties. Accurate

spectroscopic analysis ensures the purity and structural integrity of the material, which is a non-negotiable prerequisite for reproducible downstream applications, from drug conjugation to polymer synthesis.

This guide is structured to provide a holistic understanding of the molecule's spectral "fingerprint." We will dissect each spectroscopic technique, explaining not only what is observed but why it is observed, grounding the interpretation in fundamental chemical principles.

Molecular Structure of **4-Methoxycarbonylphenyl isothiocyanate**

Caption: 2D structure of **4-Methoxycarbonylphenyl isothiocyanate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise connectivity of atoms in a molecule. For this compound, both ^1H and ^{13}C NMR are essential for full characterization.

Proton (^1H) NMR Spectroscopy

The ^1H NMR spectrum of **4-Methoxycarbonylphenyl isothiocyanate** is characterized by its simplicity, a direct result of the molecule's symmetry. The para-substituted aromatic ring gives rise to a distinct AA'BB' system, which often appears as two well-defined doublets.

Experimental Protocol: ^1H NMR

- **Sample Preparation:** Dissolve approximately 5-10 mg of **4-Methoxycarbonylphenyl isothiocyanate** in ~0.7 mL of a deuterated solvent (e.g., Chloroform-d, CDCl_3) in a standard 5 mm NMR tube.
- **Instrumentation:** Utilize a 300 MHz or higher field NMR spectrometer.
- **Data Acquisition:** Record the spectrum at room temperature. A standard pulse program is sufficient. Acquire at least 16 scans to ensure a good signal-to-noise ratio.
- **Processing:** Fourier transform the free induction decay (FID), phase correct the spectrum, and calibrate the chemical shift scale to the residual solvent peak (CDCl_3 at 7.26 ppm).

Data Interpretation and Insights

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~8.10	Doublet (d)	2H	Ar-H (H-2, H-6)	These protons are ortho to the electron-withdrawing methoxycarbonyl group, which deshields them, shifting them downfield.
~7.30	Doublet (d)	2H	Ar-H (H-3, H-5)	These protons are ortho to the isothiocyanate group and meta to the ester. They are less deshielded than H-2/H-6.
~3.95	Singlet (s)	3H	-OCH ₃	The methyl protons of the ester group appear as a sharp singlet, as there are no adjacent protons to couple with.

Note: The exact chemical shifts are predicted based on analogous structures; minor variations may occur based on solvent and concentration.

Carbon-¹³ (¹³C) NMR Spectroscopy

The ^{13}C NMR spectrum provides a map of the carbon framework. While proton-decoupled spectra are standard, the isothiocyanate carbon presents a unique challenge.

Experimental Protocol: ^{13}C NMR

- **Sample Preparation:** Use the same sample prepared for ^1H NMR analysis. A slightly higher concentration may be beneficial.
- **Instrumentation:** Utilize a 75 MHz or higher field NMR spectrometer.
- **Data Acquisition:** Record a proton-decoupled ^{13}C spectrum. A significantly larger number of scans (e.g., 1024 or more) is required compared to ^1H NMR due to the low natural abundance of ^{13}C .
- **Processing:** Process the data similarly to the ^1H spectrum, referencing the solvent peak (CDCl_3 at 77.16 ppm).

Data Interpretation and Insights

The definitive ^{13}C NMR data for a series of para-substituted phenyl isothiocyanates, including the title compound, were reported by Jones and Allen.^[2]

Chemical Shift (δ , ppm)	Assignment	Rationale
~166.0	C=O (Ester)	The carbonyl carbon is highly deshielded and appears far downfield.
~137.0	C-4 (ipso-NCS)	The aromatic carbon directly attached to the electron-withdrawing isothiocyanate group.
~134.0	-N=C=S	This carbon experiences rapid quadrupole-induced relaxation from the adjacent ^{14}N atom, leading to significant peak broadening. It often appears as a very broad, low-intensity signal, or may not be observed at all ("near-silence"). ^[3]
~130.5	C-2, C-6	Aromatic CH carbons ortho to the ester group.
~129.5	C-1 (ipso-Ester)	The aromatic carbon directly attached to the methoxycarbonyl group.
~126.0	C-3, C-5	Aromatic CH carbons ortho to the isothiocyanate group.
~52.5	-OCH ₃	The methyl carbon of the ester group appears in the typical aliphatic region.

Note: Data are based on values reported for para-substituted phenyl isothiocyanates and may vary slightly.^[2]

Infrared (IR) Spectroscopy

IR spectroscopy is an invaluable and rapid technique for confirming the presence of key functional groups. The spectrum is dominated by a few highly characteristic absorption bands.

Experimental Protocol: IR

- **Sample Preparation:** The simplest method is to place a small amount of the solid compound on a diamond attenuated total reflectance (ATR) accessory. Alternatively, a KBr pellet can be prepared by grinding the sample with potassium bromide and pressing it into a transparent disk.
- **Instrumentation:** Use a Fourier-Transform Infrared (FT-IR) spectrometer.
- **Data Acquisition:** Record a background spectrum. Acquire the sample spectrum, typically scanning from 4000 to 400 cm^{-1} .
- **Analysis:** The spectrum is typically plotted as percent transmittance versus wavenumber (cm^{-1}).

Data Interpretation and Insights

Wavenumber (cm ⁻¹)	Vibration Type	Intensity	Rationale
~2100	-N=C=S Asymmetric Stretch	Very Strong, Sharp	This is the most diagnostic peak in the spectrum. The intense, sharp absorption in this region is unambiguous proof of the isothiocyanate functional group.[3]
~1720	C=O Stretch (Ester)	Strong	A strong absorption characteristic of the carbonyl group in an aromatic ester.
~1600, ~1500	C=C Aromatic Stretch	Medium	These bands are characteristic of the benzene ring itself.
~1280, ~1100	C-O Stretch (Ester)	Strong	Corresponds to the stretching vibrations of the C-O single bonds of the ester group.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of the compound and offers clues to its structure through analysis of fragmentation patterns.

Experimental Protocol: MS

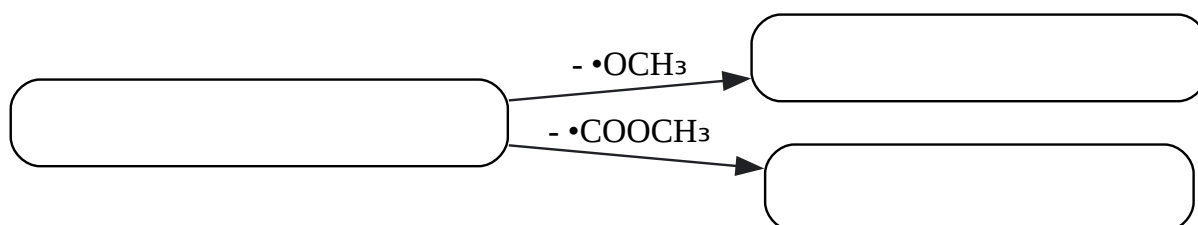
- **Sample Preparation:** Dissolve a small amount of the sample in a suitable volatile solvent like methanol or acetonitrile.
- **Instrumentation:** Use a mass spectrometer with an Electron Ionization (EI) source, often coupled to a Gas Chromatograph (GC-MS) for sample introduction.

- **Data Acquisition:** The sample is vaporized and bombarded with high-energy electrons (typically 70 eV), causing ionization and fragmentation. The mass analyzer separates the resulting ions based on their mass-to-charge ratio (m/z).

Data Interpretation and Insights

m/z	Ion	Rationale
193	$[M]^+$	Molecular Ion Peak: This peak confirms the molecular weight of the compound. Its presence is crucial for identification.
162	$[M - OCH_3]^+$	Loss of the methoxy radical from the ester group is a common and favorable fragmentation pathway.
134	$[M - COOCH_3]^+$	Loss of the entire carbomethoxy group as a radical, resulting in the phenyl isothiocyanate cation.

Fragmentation Workflow



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Caption: Key fragmentation pathways for **4-Methoxycarbonylphenyl isothiocyanate** in EI-MS.

Conclusion

The spectroscopic characterization of **4-Methoxycarbonylphenyl isothiocyanate** is straightforward when approached systematically. The ^1H NMR confirms the para-substitution pattern, the ^{13}C NMR details the carbon skeleton (with the notable broadening of the -NCS carbon), the IR spectrum provides definitive evidence of the isothiocyanate and ester functional groups, and mass spectrometry confirms the molecular weight and primary fragmentation routes. Together, these techniques provide a comprehensive and self-validating dataset that confirms the structure and purity of this important chemical intermediate, enabling its confident use in research and development.

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